

Spectroscopic Characterization of Methyl β -L-Fucopyranoside: An In-depth Technical Guide

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Compound of Interest

Compound Name: Methyl beta-L-Fucopyranoside

CAS No.: 24332-98-7

Cat. No.: B1588676

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Introduction

Methyl β -L-fucopyranoside, a derivative of the deoxy sugar L-fucose, serves as a crucial molecular probe and building block in glycobiology and drug discovery. Its presence in complex glycans influences molecular recognition, cell adhesion, and various physiological and pathological processes. A precise and comprehensive structural elucidation of this molecule is paramount for its application in research and development. This guide provides an in-depth technical overview of the spectroscopic techniques employed to unequivocally characterize methyl β -L-fucopyranoside, with a focus on Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Chiroptical methods. The narrative emphasizes the rationale behind experimental choices and the interpretation of the resulting data, offering a framework for the rigorous characterization of this and similar carbohydrate derivatives.

Molecular Structure and Physicochemical Properties

Methyl β -L-fucopyranoside is a methyl glycoside of L-fucose in its pyranose (six-membered ring) form. The " β " designation indicates that the methoxy group at the anomeric carbon (C1) is in an equatorial position relative to the chair conformation of the pyranose ring. The "L" configuration signifies the stereochemistry relative to L-glyceraldehyde.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₅	
Molecular Weight	178.18 g/mol	
CAS Number	24332-98-7	
Appearance	White to off-white powder	
Melting Point	121 - 123 °C	
Optical Rotation	[α] _D ²⁰ = +12.5° to +14.0° (c=2 in H ₂ O)	

```
digraph "Methyl_beta_L_Fucopyranoside_Structure" {
graph [layout=neato, overlap=false, splines=true, maxiter=5000];
node [shape=plaintext, fontname="Arial", fontsize=12];
edge [fontname="Arial", fontsize=10];
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```
// Atom nodes with positions
C1 [label="C1", pos="0,0!"];
C2 [label="C2", pos="-1.2,-0.5!"];
C3 [label="C3", pos="-1.2,-1.8!"];
```

```
C4 [label="C4", pos="0,-2.3!"];
C5 [label="C5", pos="1.2,-1.8!"];
O5 [label="O", pos="1.2,-0.5!"];

// Substituent nodes
OCH3 [label="OCH3", pos="0.5,1.2!"];
OH2 [label="OH", pos="-2.4,-0.2!"];
OH3 [label="OH", pos="-2.4,-2.1!"];
OH4 [label="OH", pos="0,-3.5!"];
CH3 [label="CH3", pos="2.4,-2.1!"];

// Edges for the pyranose ring
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- O5;
O5 -- C1;

// Edges for substituents
C1 -- OCH3 [label="β-anomer"];
C2 -- OH2;
C3 -- OH3;
C4 -- OH4;
C5 -- CH3;
}digraph "NMR_Correlations" {
graph [layout=neato, overlap=false, splines=true, maxiter=5000];
node [shape=circle, style=filled, fontname="Arial", fontsize=10, fillcolor="#F1F3F4", fontcolor="#202124"];
edge [fontname="Arial", fontsize=9];

// Nodes for atoms
H1[label="H1", pos="0,0!"];
H2[label="H2", pos="-1.2,-0.5!"];
H3[label="H3", pos="-1.2,-1.8!"];
H4[label="H4", pos="0,-2.3!"];
H5[label="H5", pos="1.2,-1.8!"];
H6[label="H6", pos="2.4,-2.1!"];
OCH3 [label="OCH3", pos="0.5,1.2!"];
C1 [label="C1", pos="0.3,-0.3!", fillcolor="#4285F4", fontcolor="FFFFFF"];
C5 [label="C5", pos="0.9,-1.5!", fillcolor="#4285F4", fontcolor="FFFFFF"];

// COSY correlations (blue)
edge [color="#34A853"];
H1 -- H2;
H2 -- H3;
```

```
H3 -- H4;  
H4 -- H5;  
H5 -- H6;
```

```
// HMBC correlations (red)  
edge [color="#EA4335"];  
OCH3 -- C1 [label="HMBC"];  
H1 -- C5 [label="HMBC"];  
}
```

Figure 2: Key COSY and HMBC correlations for Methyl β -L-Fucopyranoside.

Mass Spectrometry (MS)

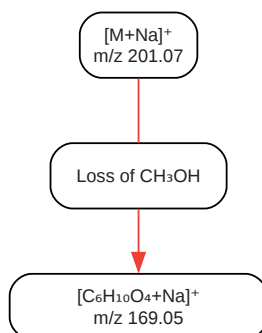
Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural details through fragmentation analysis. Both Electron Ionization (EI) and Electrospray Ionization (ESI) can be employed.

Experimental Protocol: MS Analysis

- **Sample Preparation:** For ESI-MS, dissolve a small amount of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or water/acetonitrile. For GC-EI-MS, derivatization (e.g., trimethylsilylation) is typically required to increase volatility.
- **ESI-MS:** Infuse the sample solution directly into the ESI source. Acquire spectra in both positive and negative ion modes. In positive mode, look for the protonated molecule $[M+H]^+$ and adducts like $[M+Na]^+$ and $[M+K]^+$.
- **Tandem MS (MS/MS):** Select the precursor ion of interest (e.g., $[M+Na]^+$) and subject it to collision-induced dissociation (CID) to generate fragment ions. This provides valuable structural information.
- **High-Resolution MS (HRMS):** Use an orbitrap or TOF analyzer to obtain a high-resolution mass spectrum, which allows for the determination of the elemental formula from the accurate mass.

Expected Fragmentation Pattern

- **ESI-MS (Positive Ion Mode):** The expected protonated molecule $[M+H]^+$ would have an m/z of 179.0919, and the sodium adduct $[M+Na]^+$ would be at m/z 201.0738.
- **MS/MS Fragmentation:** Fragmentation of the $[M+Na]^+$ adduct is expected to proceed through glycosidic bond cleavage, resulting in the loss of the methoxy group (CH_3OH , 32 Da). Cross-ring cleavages are also possible, providing further structural confirmation.



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Figure 3: Proposed primary fragmentation of the $[M+Na]^+$ adduct.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

Experimental Protocol: IR Analysis

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- **Data Acquisition:** Record the spectrum over the range of 4000-400 cm^{-1} .

Interpretation of IR Spectrum

The IR spectrum of methyl β -L-fucopyranoside is expected to show the following characteristic absorption bands:

- **O-H Stretching:** A strong, broad band in the region of 3600-3200 cm^{-1} due to the hydroxyl groups.
- **C-H Stretching:** Absorptions in the 3000-2850 cm^{-1} region corresponding to the C-H bonds of the pyranose ring and the methyl/methoxy groups.
- **C-O Stretching:** A complex series of strong bands in the "fingerprint" region between 1200 and 1000 cm^{-1} , characteristic of the C-O single bonds in the carbohydrate structure.

Chiroptical Spectroscopy (ORD and CD)

Optical Rotatory Dispersion (ORD) and Circular Dichroism (CD) are powerful techniques for studying chiral molecules. They provide information about the absolute configuration and conformation of the molecule in solution.

Theoretical Considerations

- **Optical Rotation:** As a chiral molecule, methyl β -L-fucopyranoside will rotate the plane of polarized light. The specific rotation is a characteristic physical property. The reported value is between $+12.5^\circ$ and $+14.0^\circ$ ($c=2$ in H_2O).
- **Circular Dichroism:** CD measures the differential absorption of left and right circularly polarized light. While simple carbohydrates do not have strong chromophores in the near-UV region, they exhibit CD signals in the far-UV region (<200 nm) due to the hydroxyl and ether functionalities. The sign and magnitude of the Cotton effects are sensitive to the stereochemistry of the chiral centers.

Conclusion

The comprehensive spectroscopic characterization of methyl β -L-fucopyranoside requires a multi-technique approach, with NMR spectroscopy playing the central role. The combination of 1D and 2D NMR experiments allows for the complete assignment of the proton and carbon skeletons, confirming the β -anomeric configuration and the overall structure. Mass spectrometry corroborates the molecular weight and provides structural insights through fragmentation analysis. IR spectroscopy confirms the presence of key functional groups, while chiroptical methods provide information on the molecule's absolute configuration. The methodologies and interpretative frameworks presented in this guide offer a robust system for the definitive characterization of methyl β -L-fucopyranoside and can be extended to the analysis of other complex carbohydrates.

References

- CIGS. (n.d.). NMR Spectroscopy in the Study of Carbohydrates: Characterizing the Structural Complexity.
- Nifant'ev, N. E., Shashkov, A. S., & Kochetkov, N. K. (1992). Synthesis of methyl O- α -L-fucopyranosyl-(1 $\rightarrow$ 2)-O- β -D-galactopyranosyl-(1 $\rightarrow$ 3)-2-acetamido-2-deoxy- β -D-gluc
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